

# Caesium Dihydrogen Phosphate (CAS: 18649-05-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Caesium dihydrogen phosphate*

Cat. No.: *B101643*

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**Caesium dihydrogen phosphate** ( $\text{CsH}_2\text{PO}_4$ ), also known as CDP, is an inorganic compound that has garnered significant interest in materials science and electrochemistry. Its unique properties, particularly its high proton conductivity at intermediate temperatures and its ferroelectric behavior, make it a subject of extensive research for applications ranging from energy conversion to advanced electronics. This technical guide provides an in-depth overview of the core physicochemical properties, synthesis, experimental protocols, and key applications of **Caesium dihydrogen phosphate**.

## Physicochemical and Thermal Properties

**Caesium dihydrogen phosphate** is a salt composed of caesium cations ( $\text{Cs}^+$ ) and dihydrogen phosphate anions ( $\text{H}_2\text{PO}_4^-$ ). The arrangement of these ions and the extensive network of hydrogen bonds within its crystal structure are fundamental to its distinct characteristics.<sup>[1]</sup> A summary of its key quantitative properties is presented in the tables below.

Property	Value
CAS Number	18649-05-3
Molecular Formula	CsH <sub>2</sub> PO <sub>4</sub>
Molecular Weight	229.893 g/mol [1][2]
Appearance	Solid[2]
IUPAC Name	caesium;dihydrogen phosphate[1]
InChI	InChI=1S/Cs.H3O4P/c;1-5(2,3)4/h; (H3,1,2,3,4)/q+1;/p-1[1]
SMILES	OP(=O)(O)[O-].[Cs+][1]

Table 1: General Physicochemical Properties of **Caesium Dihydrogen Phosphate**.

A defining characteristic of **Caesium dihydrogen phosphate** is its superprotonic phase transition.[1][3] At approximately 230°C, the material undergoes a structural change that leads to a dramatic increase in proton conductivity, making it an excellent candidate for a solid acid electrolyte in intermediate-temperature fuel cells.[1][3]

Thermal Property	Value
Melting Point	231-233 °C[1][2]
Superprotonic Phase Transition	~230 °C[1][3]
Dehydration Temperature Range	230-260 °C (humidity dependent)[1]
Proton Conductivity	Increases from ~8.5 x 10 <sup>-6</sup> S·cm <sup>-1</sup> at 223°C to ~1.8 x 10 <sup>-2</sup> S·cm <sup>-1</sup> at 233°C[1][4]

Table 2: Thermal Properties and Proton Conductivity of **Caesium Dihydrogen Phosphate**.

## Crystal Structure and Ferroelectric Properties

**Caesium dihydrogen phosphate** belongs to the potassium dihydrogen phosphate (KDP) family of ferroelectrics.[5] Its crystal structure is monoclinic at room temperature.[5][6] Below a

Curie temperature of 154 K, it exhibits ferroelectricity.[5][6] Upon heating to its superprotonic phase, it transitions to a more symmetric cubic structure.[7] This structural change is accompanied by a dynamic disordering of the hydrogen bond network, which facilitates high proton mobility.[1]

Crystal and Ferroelectric Property	Value
Crystal System (Room Temperature)	Monoclinic[5][6]
Space Group (Paraelectric Phase)	P2 <sub>1</sub> /m[5]
Space Group (Ferroelectric Phase)	P2 <sub>1</sub> [5][8]
Space Group (Superprotonic Phase)	Pm-3m[7]
Ferroelectric Transition Temperature (Curie Temperature)	154 K (-119.15 °C)[5][6]
Unit Cell Parameters (298 K)	a = 7.917 Å, b = 6.365 Å, c = 4.876 Å, β = 107.84°[6]

Table 3: Crystallographic and Ferroelectric Data for **Caesium Dihydrogen Phosphate**.

## Experimental Protocols

### Synthesis of Caesium Dihydrogen Phosphate

A common method for the synthesis of **Caesium dihydrogen phosphate** is through the reaction of caesium carbonate (Cs<sub>2</sub>CO<sub>3</sub>) with phosphoric acid (H<sub>3</sub>PO<sub>4</sub>).[9]

Materials:

- Caesium carbonate (Cs<sub>2</sub>CO<sub>3</sub>)
- Phosphoric acid (H<sub>3</sub>PO<sub>4</sub>, 85 wt% aqueous solution)
- Methanol

Procedure:

- An aqueous solution of caesium carbonate is prepared.
- A stoichiometric amount of phosphoric acid is slowly added to the caesium carbonate solution with constant stirring. A 1:1 molar ratio of  $\text{Cs}_2\text{CO}_3$  to  $\text{H}_3\text{PO}_4$  is typically used.[9]
- The resulting solution is stirred to ensure complete reaction.
- Methanol is then added to the solution to induce the precipitation of **Caesium dihydrogen phosphate**. [9]
- The precipitate is collected by filtration.
- The collected solid is dried, typically at around 80-150°C, to remove residual solvent.[9]

## Characterization Techniques

X-ray Diffraction (XRD): XRD is used to confirm the crystal structure and phase purity of the synthesized  $\text{CsH}_2\text{PO}_4$ .

- Instrument: A powder X-ray diffractometer with Cu  $\text{K}\alpha$  radiation is commonly used.
- Procedure: The dried powder sample is placed on a sample holder and scanned over a  $2\theta$  range (e.g., 10-80°) to obtain the diffraction pattern. The resulting pattern can be compared with standard diffraction data for  $\text{CsH}_2\text{PO}_4$ .

Thermal Analysis (TGA/DSC): Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are employed to study the thermal stability, dehydration, and phase transitions of  $\text{CsH}_2\text{PO}_4$ .

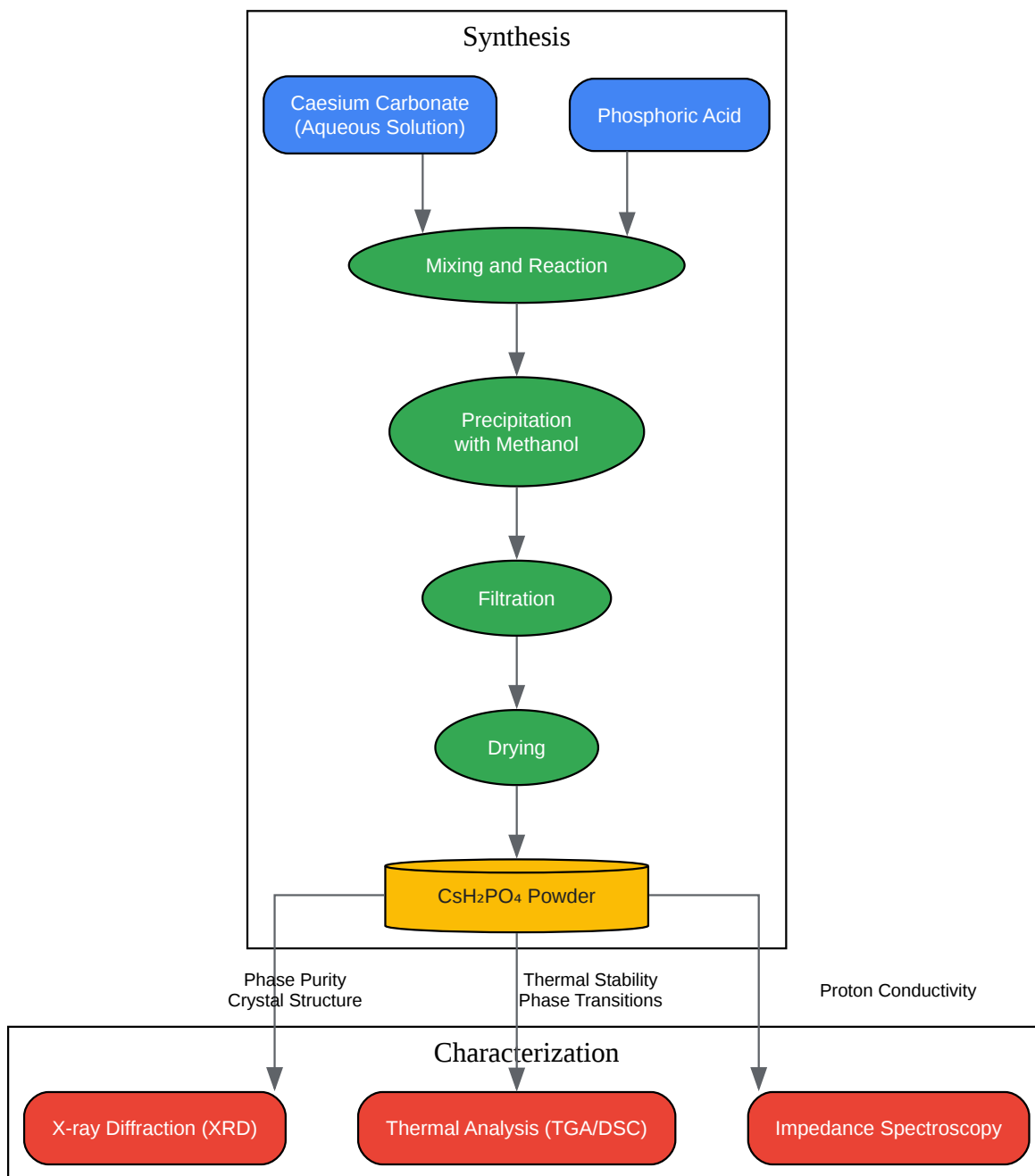
- Instrument: A simultaneous thermal analyzer (STA) capable of performing both TGA and DSC is ideal.
- Procedure: A small amount of the sample (typically 5-10 mg) is heated in a controlled atmosphere (e.g., air or nitrogen) at a constant heating rate (e.g., 10 °C/min). The weight loss (TGA) and heat flow (DSC) are recorded as a function of temperature. This allows for the identification of the superprotonic phase transition and the onset of dehydration.

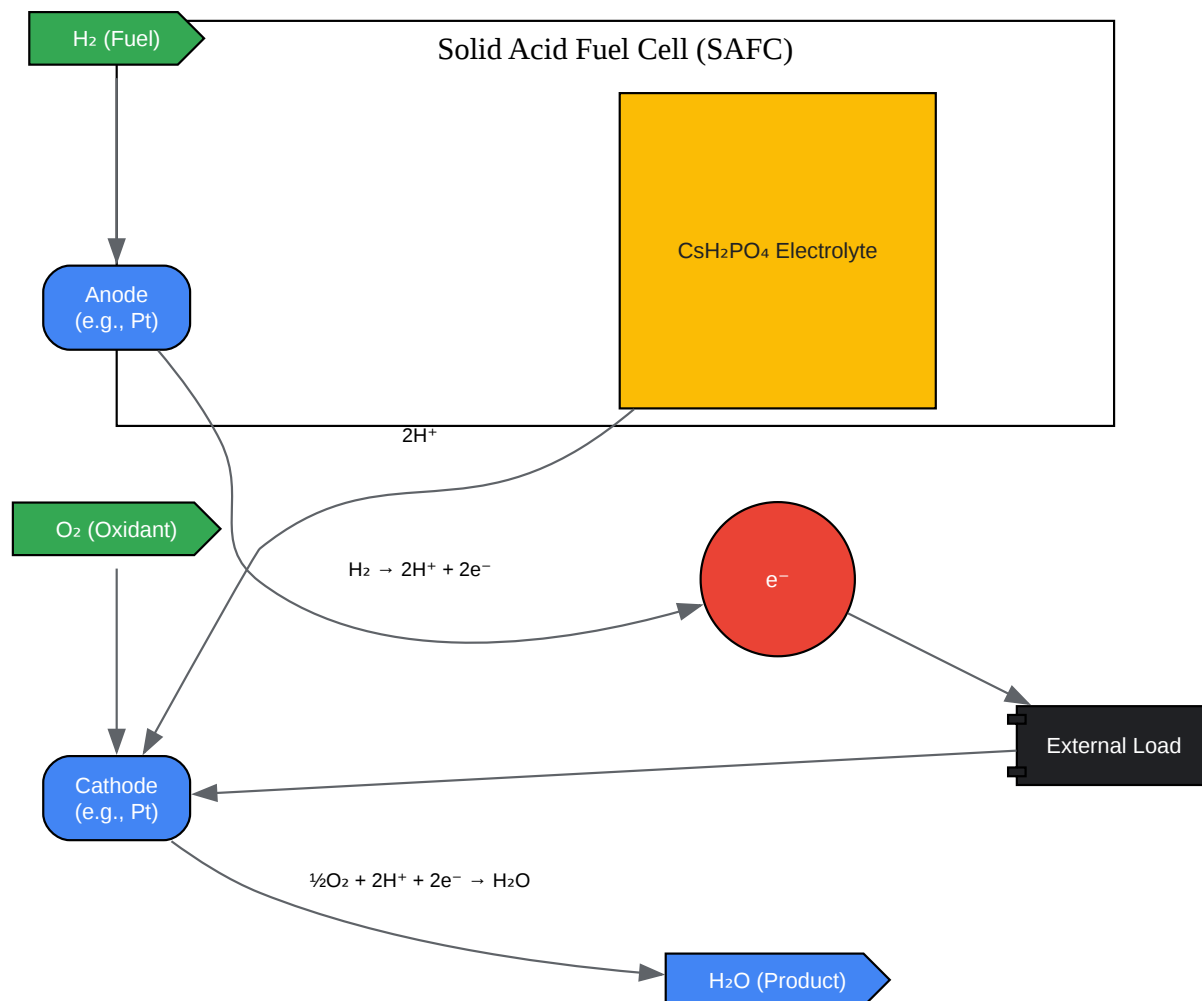
Impedance Spectroscopy: AC impedance spectroscopy is used to measure the proton conductivity of  $\text{CsH}_2\text{PO}_4$  as a function of temperature.

- Instrument: An impedance analyzer or a potentiostat with a frequency response analyzer.
- Procedure:
  - The powdered  $\text{CsH}_2\text{PO}_4$  is pressed into a dense pellet.
  - Electrodes (e.g., platinum or gold) are applied to both faces of the pellet.
  - The pellet is placed in a temperature-controlled cell with a controlled atmosphere (humidity is a critical parameter).
  - A small AC voltage is applied across a range of frequencies, and the resulting current and phase shift are measured to determine the impedance.
  - The bulk conductivity is extracted from the impedance data, typically from a Nyquist plot.

## Visualizing Key Processes

The synthesis and characterization workflow, as well as the application in a solid acid fuel cell, can be visualized to better understand the logical flow and relationships between different stages and components.





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